

Hexamethylphosphoramide-d18 CAS number and molecular weight

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Compound of Interest

Compound Name: Hexamethylphosphoramide-d18

Cat. No.: B1605895

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An In-depth Technical Guide to Hexamethylphosphoramide-d18

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Hexamethylphosphoramide-d18** (HMPA-d18), a deuterated analog of the polar aprotic solvent Hexamethylphosphoramide (HMPA). This document details its chemical and physical properties, applications in research and development, and provides an exemplary experimental protocol.

Core Data Presentation

Hexamethylphosphoramide-d18 is primarily utilized as an internal standard in nuclear magnetic resonance (NMR) spectroscopy and as a solvent in organic synthesis. Its deuteration makes it particularly valuable for mechanistic studies and quantitative analysis.

| Identifier | Value | Source(s) |
|-------------------|--------------------------------------------------|----------------------------|
| Chemical Name | tris[di(2H3)methylamido]phosphorus oxide | General Chemical Knowledge |
| Synonyms | Hexamethylphosphortriamide-d18, Perdeutero-HMPA | General Chemical Knowledge |
| CAS Number | 51219-90-0 | General Chemical Knowledge |
| Molecular Formula | C ₆ D ₁₈ N ₃ OP | General Chemical Knowledge |
| Molecular Weight | 197.31 g/mol | General Chemical Knowledge |

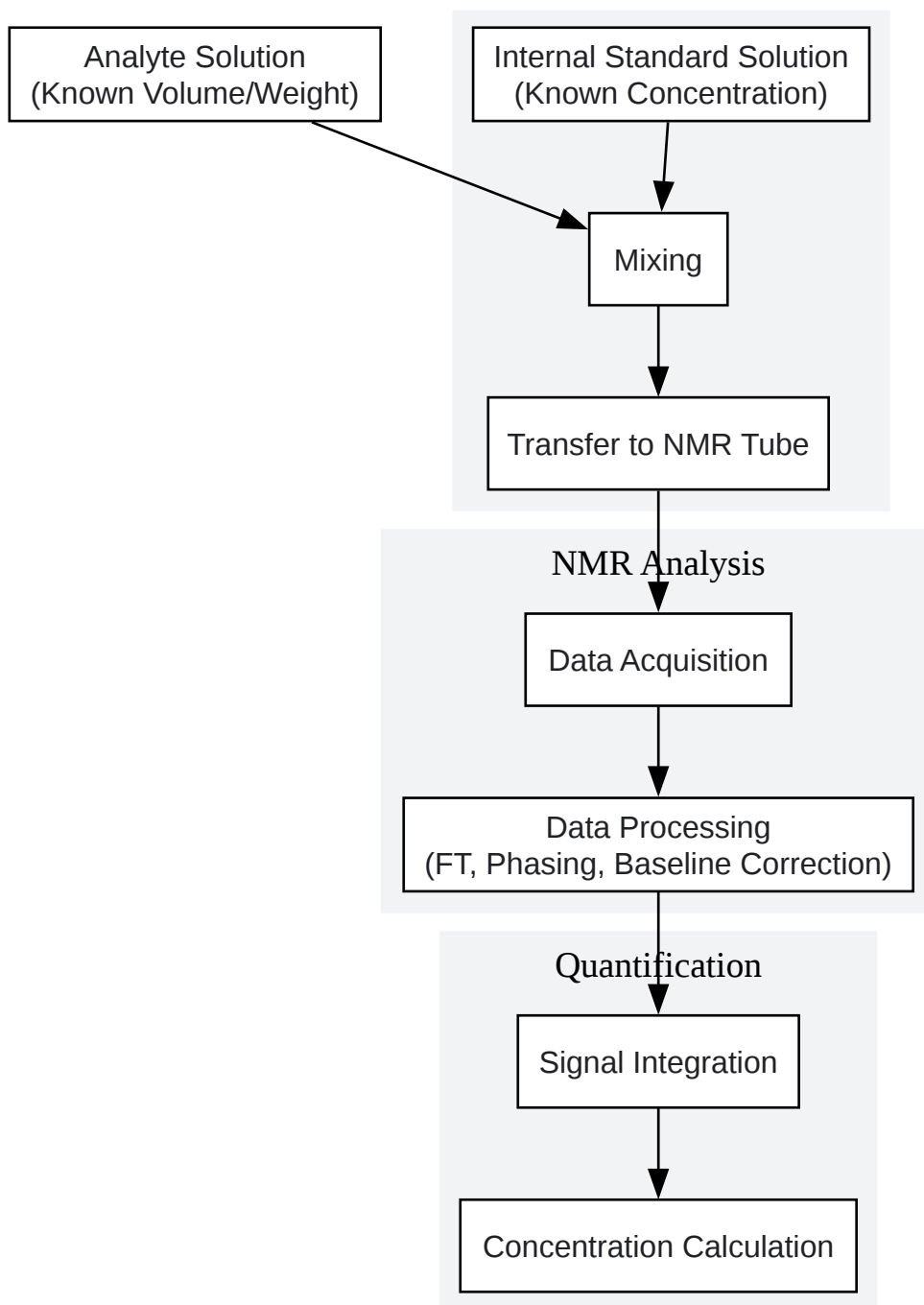
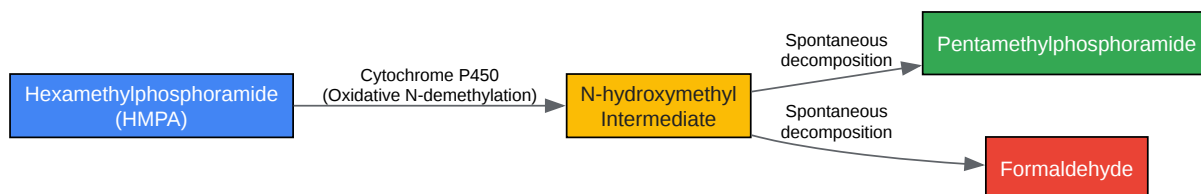
Applications in Research and Development

Hexamethylphosphoramide-d18 serves as a crucial tool in various scientific disciplines due to its unique properties.

- NMR Spectroscopy:** Its primary application is as an internal standard for quantitative NMR (qNMR) due to its distinct signal that does not overlap with many analytes. It is also used as a co-solvent system, for instance with DMSO-d₆, to enhance the swelling and mobility of biomass samples, which improves the structural analysis by NMR.
- Organic Synthesis:** As a deuterated polar aprotic solvent, HMPA-d₁₈ is used in mechanistic studies of organic reactions. The deuterium labeling allows for the tracing of reaction pathways and the study of kinetic isotope effects.
- Metabolic Studies:** In drug metabolism studies, deuterated compounds like HMPA-d₁₈ are used as internal standards for the quantification of the parent drug and its metabolites by mass spectrometry. The non-deuterated form, HMPA, is known to undergo cytochrome P-450-mediated N-demethylation.

Metabolic Pathway of Hexamethylphosphoramide

The metabolic pathway of the non-deuterated Hexamethylphosphoramide (HMPA) is an important consideration, particularly in toxicological and drug development contexts. HMPA is metabolized in the liver by cytochrome P450 enzymes through a process of N-demethylation. This metabolic activation is believed to be linked to its carcinogenic properties.



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